

Unable to Identify Substance "CM764" for Safety Guidance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CM764

Cat. No.: B606745

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Extensive searches for a chemical substance identified as "**CM764**" have not yielded any matching results in chemical databases or safety literature. The identifier "**CM764**" appears to correspond to a flight number, not a chemical compound.

Without a verifiable chemical identity, it is not possible to provide the essential safety and logistical information requested, including personal protective equipment (PPE) recommendations, operational plans, and disposal procedures. Providing generic or speculative safety guidance would be irresponsible and could pose a significant risk to researchers, scientists, and drug development professionals.

The safe handling of any chemical substance is entirely dependent on its specific physical, chemical, and toxicological properties. This critical information is typically found in a substance's Safety Data Sheet (SDS), which could not be located for "**CM764**".

To receive the requested safety information, please verify and provide a correct chemical name, CAS number, or other standard chemical identifier.

Once the correct substance is identified, a comprehensive guide can be developed that includes:

- Hazard Identification: A clear summary of the potential health and physical hazards.
- Personal Protective Equipment (PPE): Specific recommendations for eye, face, hand, and body protection.

- Engineering Controls: Information on necessary ventilation and containment measures.
- Handling and Storage: Proper procedures for safe use and storage.
- Emergency Procedures: First aid measures in case of exposure and procedures for spills or leaks.
- Disposal Considerations: Guidelines for the safe disposal of the substance and contaminated materials.

We are committed to providing valuable and accurate laboratory safety and chemical handling information to build deep trust and ensure the safety of professionals in the field. However, this can only be achieved with accurate identification of the substance in question.

- To cite this document: BenchChem. [Unable to Identify Substance "CM764" for Safety Guidance]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606745#personal-protective-equipment-for-handling-cm764\]](https://www.benchchem.com/product/b606745#personal-protective-equipment-for-handling-cm764)

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